

Physical and chemical properties of Bis(2,2,2-trifluoroethyl)(methoxycarbonylmethyl)phosphonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Bis(2,2,2-trifluoroethyl)

Compound Name: *(methoxycarbonylmethyl)phosphonate*

nate

Cat. No.: *B1330032*

[Get Quote](#)

An In-depth Technical Guide to Bis(2,2,2-trifluoroethyl)(methoxycarbonylmethyl)phosphonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Bis(2,2,2-trifluoroethyl) (methoxycarbonylmethyl)phosphonate**, a key reagent in modern organic synthesis. This document details its characteristics, synthesis, and primary applications, with a focus on data presentation and experimental protocols for practical laboratory use.

Core Properties and Identifiers

Bis(2,2,2-trifluoroethyl) (methoxycarbonylmethyl)phosphonate is a phosphorus-containing organic compound widely utilized for its ability to facilitate specific chemical transformations.^[1] The key identifiers and physical properties are summarized below for easy reference.

Identifier	Value
CAS Number	88738-78-7
Molecular Formula	C7H9F6O5P
Molecular Weight	318.11 g/mol [2] [3]
IUPAC Name	methyl 2-[bis(2,2,2-trifluoroethoxy)phosphoryl]acetate
Synonyms	Methyl P,P-bis(2,2,2-trifluoroethyl)phosphonoacetate, Bis(2,2,2-trifluoroethyl)phosphonoacetic Acid Methyl Ester, Methyl [Bis(2,2,2-trifluoroethoxy)phosphinyl]acetate [4]

Physicochemical Data

The compound is typically supplied as a liquid with the following physical characteristics:

Property	Value
Appearance	Colorless to light yellow or clear orange to dark orange-brown liquid [2] [5]
Purity	Typically >95.0% (GC) [2] [4]
Density	1.504 g/mL at 25 °C [6]
Refractive Index (n ₂₀ /D)	1.370 [2] [6]
Melting Point	Not applicable (liquid at room temperature) [2]
Solubility	Slightly soluble in water (11 g/L at 25 °C) [5]
Sensitivity	Air sensitive [2] [4]

Chemical Properties and Reactivity

Bis(2,2,2-trifluoroethyl) (methoxycarbonylmethyl)phosphonate is primarily known for its application in the Still-Gennari modification of the Horner-Wadsworth-Emmons reaction.[\[1\]](#)[\[6\]](#) This reaction is a powerful tool for the stereoselective synthesis of (Z)-olefins from aldehydes. [\[1\]](#)[\[7\]](#) The trifluoroethyl groups on the phosphonate enhance the acidity of the adjacent methylene protons, facilitating deprotonation and subsequent reaction with aldehydes to preferentially form the Z-alkene isomer.[\[1\]](#)

Key applications include:

- Synthesis of trans-hydrindanes and (R)-(+)-umbelactone.[\[6\]](#)
- Preparation of cis-olefinic ester derivatives.[\[6\]](#)
- Synthesis of (–)-(6S,2'S)-epi-cryptocaryalactone.[\[6\]](#)

Experimental Protocols

Synthesis of Bis(2,2,2-trifluoroethyl) (methoxycarbonylmethyl)phosphonate

A common synthetic route involves the reaction of Bis(2,2,2-trifluoroethyl) Phosphite with methyl chloroacetate in the presence of a strong base and a crown ether.[\[6\]](#)

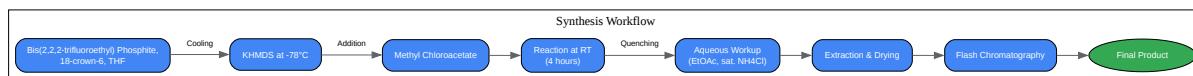
Materials:

- Bis(2,2,2-trifluoroethyl) Phosphite
- Methyl chloroacetate
- 18-crown-6
- Potassium bis(trimethylsilyl)amide (KHMDS) (0.5M in toluene)
- Tetrahydrofuran (THF), anhydrous
- Ethyl acetate (EtOAc)
- Saturated aqueous ammonium chloride

- Anhydrous magnesium sulfate
- Hexanes

Procedure:

- To a stirred solution of dried 18-crown-6 (17.14 mmol) in THF (20 mL), add Bis(2,2,2-trifluoroethyl) Phosphite (1.29 mmol).[6]
- Cool the mixture to -78 °C.[6]
- Add KHMDS (4.50 mmol) dropwise via syringe.[6]
- After 15 minutes, add methyl chloroacetate (3.41 mmol).[6]
- Allow the reaction mixture to stir for 4 hours at room temperature.[6]
- Dilute the reaction mixture with EtOAc (20 mL) and quench with saturated ammonium chloride (50 mL).[6]
- Extract the aqueous layer with EtOAc (3 x 30 mL).[6]
- Combine the organic extracts and dry over anhydrous magnesium sulfate.[6]
- Filter and remove the solvents in vacuo.[6]
- Purify the crude product by flash column chromatography (33% EtOAc in hexanes) to yield the final product as a yellow syrup.[6]



[Click to download full resolution via product page](#)

Synthesis of Bis(2,2,2-trifluoroethyl) (methoxycarbonylmethyl)phosphonate.

Application in Still-Gennari Olefination

This phosphonate is a reagent of choice for the stereoselective synthesis of Z-unsaturated esters from aldehydes.

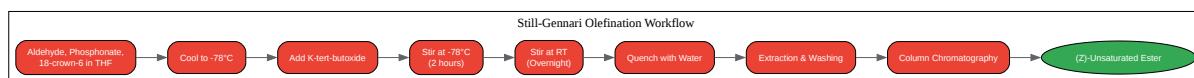
Materials:

- Aldehyde (e.g., p-tolualdehyde)
- **Bis(2,2,2-trifluoroethyl) (methoxycarbonylmethyl)phosphonate**
- 18-crown-6
- Potassium tert-butoxide
- Tetrahydrofuran (THF), anhydrous
- Ethyl acetate (EtOAc)
- Water
- 2 M HCl (aq)
- Saturated NaHCO₃ (aq)
- Brine
- Anhydrous sodium sulfate

Procedure:

- Dissolve the aldehyde (1.0 mmol), **Bis(2,2,2-trifluoroethyl) (methoxycarbonylmethyl)phosphonate** (2.0 mmol), and 18-crown-6 (3.0 mmol) in dry THF (5 mL).^[7]
- Cool the solution to -78 °C.^[7]
- Add a solution of potassium tert-butoxide (2.1 mmol) in dry THF (5 mL) dropwise.^[7]

- Stir the mixture at -78 °C for 2 hours, then allow it to warm to room temperature and stir overnight.[7]
- Quench the reaction with water (15 mL).[7]
- Extract the aqueous layer with ethyl acetate (3 x 15 mL).[7]
- Wash the combined organic layers with 2 M HCl (aq), saturated NaHCO3 (aq), and brine.[7]
- Dry the organic layer over sodium sulfate, filter, and concentrate under reduced pressure.[7]
- Purify the residue by column chromatography to yield the Z-unsaturated ester.[7]



[Click to download full resolution via product page](#)

General workflow for the Still-Gennari olefination reaction.

Safety and Handling

Bis(2,2,2-trifluoroethyl) (methoxycarbonylmethyl)phosphonate is classified as an irritant. [3][6] It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[3] [5] Standard laboratory safety precautions should be observed, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. The compound is air-sensitive and should be handled under an inert atmosphere where possible.[2][4] Store in a cool, dry place.

Conclusion

Bis(2,2,2-trifluoroethyl) (methoxycarbonylmethyl)phosphonate is a valuable synthetic tool, particularly for the stereoselective synthesis of Z-alkenes. Its well-defined physical and chemical properties, coupled with established synthetic and application protocols, make it a

reliable reagent for organic chemists in both academic and industrial settings. Careful handling and adherence to safety guidelines are essential when working with this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. labproinc.com [labproinc.com]
- 3. Nsc 634137 | C7H9F6O5P | CID 184894 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. labsolu.ca [labsolu.ca]
- 5. Page loading... [guidechem.com]
- 6. BIS(2,2,2-TRIFLUOROETHYL) (METHOXYCARBONYLMETHYL)PHOSPHONATE | 88738-78-7 [chemicalbook.com]
- 7. Bis(2,2,2-trifluoroethyl) (Methoxycarbonylmethyl)phosphonate | 88738-78-7 | Tokyo Chemical Industry Co., Ltd.(JP) [tcichemicals.com]
- To cite this document: BenchChem. [Physical and chemical properties of Bis(2,2,2-trifluoroethyl) (methoxycarbonylmethyl)phosphonate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1330032#physical-and-chemical-properties-of-bis-2-2-2-trifluoroethyl-methoxycarbonylmethyl-phosphonate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com